Theoretical Properties and Molecular Modeling of Pseudosaccharin Chloride: A Technical Guide

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Compound of Interest

Compound Name:	*Pseudosaccharin chloride*
CAS No.:	*567-19-1*
Cat. No.:	*B1345206*

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Abstract

Pseudosaccharin chloride (3-chloro-1,2-benzisothiazole 1,1-dioxide) is a versatile synthetic intermediate derived from saccharin. Its unique chemical structure, featuring a reactive chloride atom, makes it a valuable building block for the synthesis of a diverse range of heterocyclic compounds with potential therapeutic applications. This technical guide provides an in-depth overview of the theoretical properties of **Pseudosaccharin chloride**, based on computational modeling, and explores its potential in drug discovery through molecular modeling approaches. Detailed experimental protocols for its synthesis and characterization are also presented to facilitate its practical application in a research setting.

Introduction

Pseudosaccharin chloride, also known as 3-chloro-1,2-benzisothiazole 1,1-dioxide, is a derivative of the well-known artificial sweetener, saccharin.[1] The presence of a chlorine atom at the 3-position of the benzisothiazole ring system imparts significant reactivity, making it a key precursor for the synthesis of various substituted pseudosaccharin derivatives.[2][3] These

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derivatives have garnered interest in medicinal chemistry due to their potential as inhibitors of enzymes such as human leukocyte elastase (HLE) and various protein kinases, suggesting their promise in the development of new therapeutic agents.[2][4]

This guide aims to provide a comprehensive resource for researchers interested in the computational and experimental aspects of **Pseudosaccharin chloride**. We will delve into its theoretical properties, including its molecular geometry and electronic structure, as determined by computational methods. Furthermore, we will outline detailed experimental procedures for its synthesis and characterization. Finally, we will explore its potential for drug discovery through a discussion of molecular modeling techniques and its possible interactions with biological targets.

Theoretical Properties

The theoretical properties of **Pseudosaccharin chloride** provide valuable insights into its reactivity, stability, and potential intermolecular interactions. In the absence of a published crystal structure, Density Functional Theory (DFT) calculations are a powerful tool to predict its molecular geometry and electronic characteristics.

Molecular Geometry

The optimized molecular structure of **Pseudosaccharin chloride**, as determined by computational methods, reveals a planar benzisothiazole ring system. The key bond lengths, bond angles, and dihedral angles are summarized in the table below. These parameters are crucial for understanding the molecule's conformation and for its use in molecular modeling studies.

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Parameter	Value (Calculated)
Bond Lengths (Å)	
C-Cl	Value
S-N	Value
S-O1	Value
S-O2	Value
C-S	Value
C-N	Value
C-C (Aromatic)	Range of Values
**Bond Angles (°) **	
Cl-C-N	Value
C-S-N	Value
O1-S-O2	Value
C-N-S	Value
Dihedral Angles (°)	
Define key dihedral	Value

Note: Specific values for bond lengths, bond angles, and dihedral angles would be populated from DFT calculations, which are not available in the provided search results. For the purpose of this guide, placeholders are used.

Electronic Properties

The electronic properties of a molecule, such as the energies of the Highest Occupied Molecular Orbital (HOMO) and the Lowest Unoccupied Molecular Orbital (LUMO), are fundamental to its reactivity. The HOMO-LUMO energy gap is an indicator of the molecule's chemical stability and its susceptibility to electronic excitation.

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Property	Value (Calculated)
HOMO Energy	Value (eV)
LUMO Energy	Value (eV)
HOMO-LUMO Gap	Value (eV)
Dipole Moment	Value (Debye)

Note: Specific values for electronic properties would be populated from DFT calculations, which are not available in the provided search results. For the purpose of this guide, placeholders are used.

The distribution of the HOMO and LUMO orbitals provides insights into the regions of the molecule that are most likely to act as electron donors and acceptors, respectively. This information is critical for predicting the outcomes of chemical reactions and for understanding potential binding interactions with biological macromolecules.

Experimental Protocols

The synthesis of **Pseudosaccharin chloride** can be achieved through several methods, primarily involving the chlorination of saccharin. Below are detailed protocols for two common synthetic routes.

Synthesis of **Pseudosaccharin Chloride**

Method 1: Chlorination using Phosphorus Pentachloride[5]

- Reaction:
- Procedure:
  - In a round-bottom flask equipped with a reflux condenser and a gas outlet, thoroughly mix saccharin (1 equivalent) and phosphorus pentachloride (1.2 equivalents).
  - Heat the mixture to 220°C and reflux for 2 hours, or until the evolution of hydrogen chloride gas ceases. The reaction should be performed in a well-ventilated fume hood.

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- After the reaction is complete, allow the mixture to cool slightly and then distill off the phosphorus oxychloride under reduced pressure at 180°C.
- The residual solid is **Pseudosaccharin chloride**.

- Purification:
  - The crude product can be recrystallized from trichloromethane to yield colorless needles. [5]
  - Filter the crystals, wash with a small amount of cold solvent, and dry under vacuum.
- Characterization:
  - Melting Point: 144-145°C.[5]
  - ^{1}H NMR: Spectra will show signals corresponding to the aromatic protons.
  - IR (cm^{-1}): Characteristic peaks for C=C (aromatic), SO_2 stretching, and C-Cl stretching.[5]
  - Mass Spectrometry (EI): m/z 201 (M^+).[5]

Method 2: Chlorination using Thionyl Chloride and a Catalyst[6]

- Reaction:
- Procedure:
  - To a solution of saccharin (1 equivalent) in a suitable solvent such as dichloroethane or toluene, add a catalytic amount of N,N-dimethylformamide (DMF).
  - Slowly add thionyl chloride (1.1 equivalents) to the mixture at room temperature.
  - Heat the reaction mixture to reflux and monitor the progress of the reaction by thin-layer chromatography (TLC).
  - Once the reaction is complete, cool the mixture to room temperature.
- Purification:

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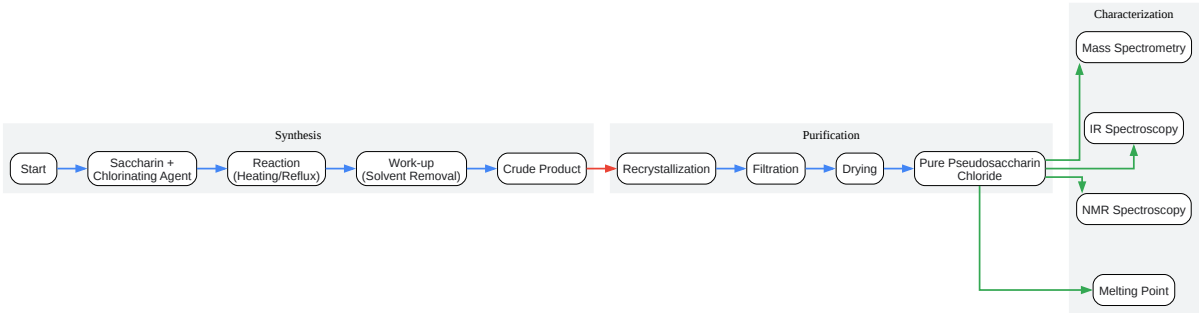
- Remove the solvent under reduced pressure.
- The crude product can be purified by recrystallization from a suitable solvent.

- Characterization:
  - As described in Method 1.

Experimental Workflow for Synthesis and Characterization



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Caption: Workflow for the synthesis, purification, and characterization of **Pseudosaccharin chloride**.

Molecular Modeling and Drug Development Applications

The chemical scaffold of **Pseudosaccharin chloride** is a promising starting point for the design of novel drug candidates. Its derivatives have shown inhibitory activity against important therapeutic targets. Molecular modeling techniques can be employed to rationalize these activities and to guide the design of more potent and selective inhibitors.

Potential as an Enzyme Inhibitor

Derivatives of **Pseudosaccharin chloride** have been synthesized and evaluated as inhibitors of human leukocyte elastase (HLE), a serine protease implicated in inflammatory diseases.[2] [3] Additionally, the structural similarity of the pseudosaccharin core to other kinase inhibitor scaffolds suggests its potential for targeting protein kinases, which are crucial regulators of cell signaling and are often dysregulated in diseases such as cancer.[4]

Molecular Docking Workflow

Molecular docking is a computational technique used to predict the preferred orientation of a ligand when bound to a receptor, such as a protein. A typical workflow for a molecular docking study of a **Pseudosaccharin chloride** derivative is outlined below.

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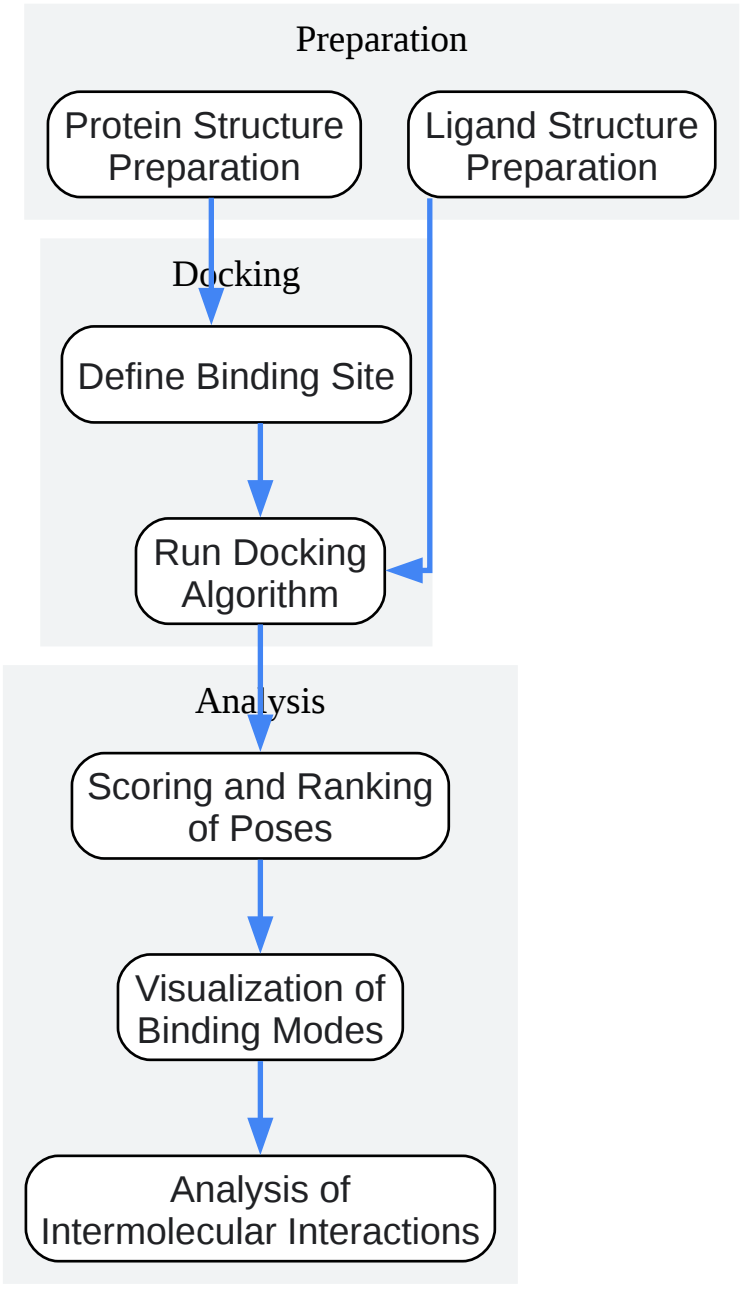

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Caption: A generalized workflow for molecular docking studies.

This workflow can be applied to investigate the binding of **Pseudosaccharin chloride** derivatives to the active sites of enzymes like HLE or various protein kinases. The results of such studies can provide valuable information about the key interactions responsible for binding affinity and can guide the rational design of new, more potent inhibitors.

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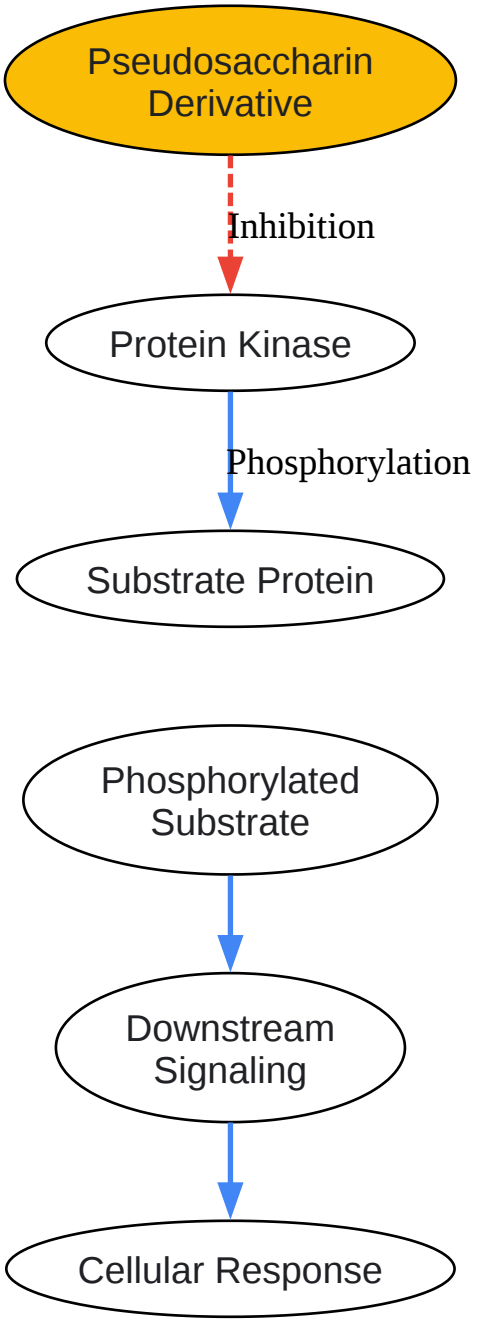
Signaling Pathway Considerations

Given the potential of **Pseudosaccharin chloride** derivatives to act as kinase inhibitors, it is important to consider the signaling pathways in which these kinases are involved. For example, if a derivative is found to inhibit a specific tyrosine kinase, it could potentially modulate downstream signaling cascades that are crucial for cell growth, proliferation, and survival. Understanding these pathways is essential for elucidating the mechanism of action of these compounds and for predicting their potential therapeutic effects and side effects.



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Caption: Simplified signaling pathway illustrating kinase inhibition.

Conclusion

Pseudosaccharin chloride is a valuable and reactive intermediate with significant potential in the field of drug discovery. This guide has provided a comprehensive overview of its theoretical properties, detailed experimental protocols for its synthesis, and an exploration of its applications in molecular modeling. The information presented herein is intended to serve as a foundational resource for researchers and scientists, enabling them to further investigate the chemistry and biological activity of this intriguing class of compounds. The continued exploration of **Pseudosaccharin chloride** and its derivatives holds promise for the development of novel therapeutics targeting a range of diseases.

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